

Technical Guide: Safety, Handling, and Toxicological Profiling of 6-Bromo-5-methoxyquinoline

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Compound of Interest

Compound Name: 6-Bromo-5-methoxyquinoline

CAS No.: 36022-95-4

Cat. No.: B3014496

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Introduction & Chemical Identity

6-Bromo-5-methoxyquinoline (CAS 36022-95-4) is a specialized heterocyclic building block primarily utilized in the synthesis of kinase inhibitors and antimalarial pharmacophores. As a halogenated quinoline derivative, it presents specific handling challenges related to its potential for nucleophilic aromatic substitution and biological activity.

This guide moves beyond basic MSDS data to provide a "field-proven" operational framework. It is designed for researchers requiring high-fidelity safety protocols during synthesis, purification, and biological assay preparation.

Physicochemical Properties Table[1][2]

Property	Data	Source/Note
Chemical Name	6-Bromo-5-methoxyquinoline	
CAS Number	36022-95-4	[1][2]
Molecular Formula	C ₁₀ H ₈ BrNO	
Molecular Weight	238.08 g/mol	[2]
Physical State	Solid (Powder/Crystalline)	Observed in synthesis workflows
Solubility	DMSO, Methanol, Dichloromethane	Lipophilic nature
Melting Point	Not widely published; Analogues range 60–120°C	Empirical estimation
Appearance	Off-white to dark brown solid	Depends on oxidation state/purity

Hazard Identification & GHS Classification

While often categorized under generic "Irritant" codes in catalog databases, the quinoline scaffold warrants a more rigorous risk assessment due to potential genotoxic liabilities associated with planar aromatic nitrogen heterocycles.

GHS Label Elements

Signal Word:WARNING[1][2][3]

Hazard Statement (H-Code)	Description	Mechanistic Insight
H302	Harmful if swallowed	Quinoline core metabolism can produce epoxide intermediates.
H315	Causes skin irritation	Lipophilicity allows dermal penetration; basic nitrogen interacts with skin lipids.
H319	Causes serious eye irritation	Crystalline dust acts as a mechanical and chemical irritant.
H335	May cause respiratory irritation	Mucosal membrane irritation upon inhalation of fines/dust.

Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

Toxicological Profile & Expert Assessment

Acute Toxicity

Experimental LD50 data for this specific isomer is limited. However, "read-across" toxicology from the structural parent, Quinoline (CAS 91-22-5), and related isomers (e.g., 6-bromoquinoline) suggests moderate acute oral toxicity.

- Mechanism: Cytochrome P450-mediated oxidation (likely CYP2A6 or CYP3A4) can generate reactive epoxide intermediates at the 2,3-position or N-oxide species.
- Risk: Ingestion or high-dose inhalation may lead to hepatic strain.

Genotoxicity & Mutagenicity

Researchers must treat **6-Bromo-5-methoxyquinoline** as a suspected genotoxin until proven otherwise.

- Rationale: Planar tricyclic and bicyclic aza-arenes can intercalate into DNA. While the methoxy and bromo substituents may alter metabolic activation, the core scaffold retains potential for Ames-positive results.
- Protocol Implication: Double-gloving and the use of a localized exhaust (fume hood) are non-negotiable.

Safe Handling & Engineering Controls

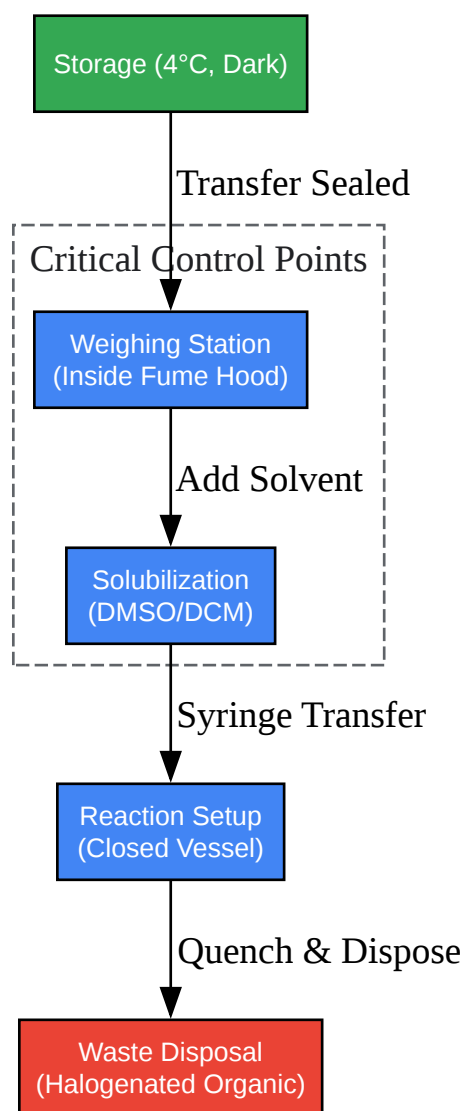
This section details the operational workflow to minimize exposure. The causality here is simple: Containment prevents contamination.

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95 (minimum) for solid weighing; Half-mask respirator with organic vapor/acid gas cartridges if heating or generating aerosols.
- Dermal: Nitrile gloves (double-layered, 0.11 mm min thickness). Replace immediately upon splash contact.
- Ocular: Chemical splash goggles. Safety glasses are insufficient for fine powders that can drift.

Handling Workflow Diagram

The following Graphviz diagram outlines the logic flow for safe handling from storage to reaction.



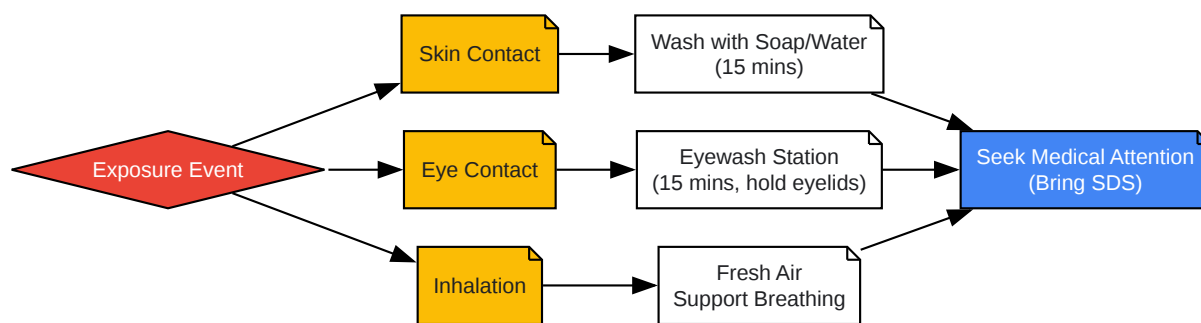
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Figure 1: Operational workflow for handling **6-Bromo-5-methoxyquinoline**, emphasizing containment at the weighing and solubilization stages.

Emergency Response Protocols

In the event of exposure, immediate action mitigates long-term damage. This protocol is self-validating: the steps prioritize rapid dilution and removal of the agent.

Exposure Logic Diagram



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Figure 2: Decision logic for emergency response. Immediate dilution/removal is the priority before medical transport.

Spill Cleanup

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE Up: Don full PPE (Goggles, Double Gloves, Lab Coat).
- Contain: If solid, cover with wet paper towels to prevent dust. If liquid solution, absorb with sand or vermiculite.
- Clean: Wipe area with 10% bleach solution (oxidizes residuals) followed by ethanol.
- Dispose: Place all materials in a sealed "Hazardous Waste - Toxic/Halogenated" container.

Experimental Protocol: Synthesis & Purification

Note

Note: This section provides context for the "dark brown solid" appearance often encountered.

When synthesized via the Skraup reaction or bromination of 5-methoxyquinoline, the product often co-elutes with tarry impurities.

- Purification: The compound is typically purified via column chromatography.

- Safety Check: During rotovap concentration, ensure the water bath is <50°C to prevent thermal decomposition which may release brominated vapors.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2-8°C to prevent oxidation of the methoxy group or hydrolysis of the bromide.

References

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